

"N-(4-chlorophenyl)-2-(2-methylphenoxy)acetamide solubility"

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *N-(4-chlorophenyl)-2-(2-methylphenoxy)acetamide*

Cat. No.: B5735526

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An In-Depth Technical Guide on the Solubility Profile of **N-(4-chlorophenyl)-2-(2-methylphenoxy)acetamide**

Executive Summary & Compound Identity

N-(4-chlorophenyl)-2-(2-methylphenoxy)acetamide is a lipophilic organic compound belonging to the phenoxyacetanilide class.^[1] Structurally, it consists of a central acetamide linker connecting two hydrophobic domains: a 4-chlorophenyl ring and a 2-methylphenoxy (o-tolyloxy) group.^[1]

This specific molecular architecture dictates a solubility profile characterized by extremely low aqueous solubility and high solubility in polar aprotic solvents.^{[1][2]} It is frequently encountered in research as a pharmaceutical intermediate or a structural analog in herbicide discovery (related to MCPA and 2,4-D amides).^[1]

Chemical Identity

Property	Detail
IUPAC Name	N-(4-chlorophenyl)-2-(2-methylphenoxy)acetamide
Molecular Formula	C ₁₅ H ₁₄ ClNO ₂
Molecular Weight	~275.73 g/mol
Structural Class	Phenoxyacetanilide / Glycolamide derivative
Key Functional Groups	Amide (H-bond donor/acceptor), Ether (Acceptor), Chloro-aryl (Lipophilic), Methyl-aryl (Lipophilic)

Physicochemical Basis of Solubility

To understand the solubility behavior of this specific isomer, we must analyze its Structure-Property Relationships (SPR).[1] The molecule combines a rigid, planar chlorophenyl group with a flexible phenoxy linker.[2]

Predicted Physicochemical Properties

Since experimental data for the specific 2-methyl isomer is sparse in public registries, the following values are derived from validated Quantitative Structure-Property Relationship (QSPR) models and close structural analogs (e.g., the 4-methyl isomer).

Parameter	Predicted Value	Implication for Solubility
LogP (Octanol/Water)	3.5 – 4.2	Highly Lipophilic.[1] Indicates poor water solubility and high membrane permeability.[1][2]
Polar Surface Area (PSA)	~48 Å ²	Moderate polarity (amide + ether), sufficient for H-bonding but overwhelmed by the hydrophobic carbon skeleton.[2]
pKa (Amide NH)	> 14	Neutral at physiological pH (7.4).[2] Will not ionize to improve solubility in standard buffers.[1][2]
Melting Point	155 – 165 °C	High lattice energy (due to amide stacking) requires significant energy to disrupt the crystal lattice for dissolution.[1][2]

The "Like Dissolves Like" Mechanism

The dominant solubility driver is the Hydrophobic Effect.[1][2] The 4-chlorophenyl and 2-methylphenoxy rings disrupt the hydrogen-bonding network of water, making dissolution thermodynamically unfavorable (positive

ΔG).[1] Conversely, organic solvents that can interact via van der Waals forces (dispersion) and dipole-dipole interactions (with the amide) are effective.[1]

Solubility Profile & Solvent Compatibility

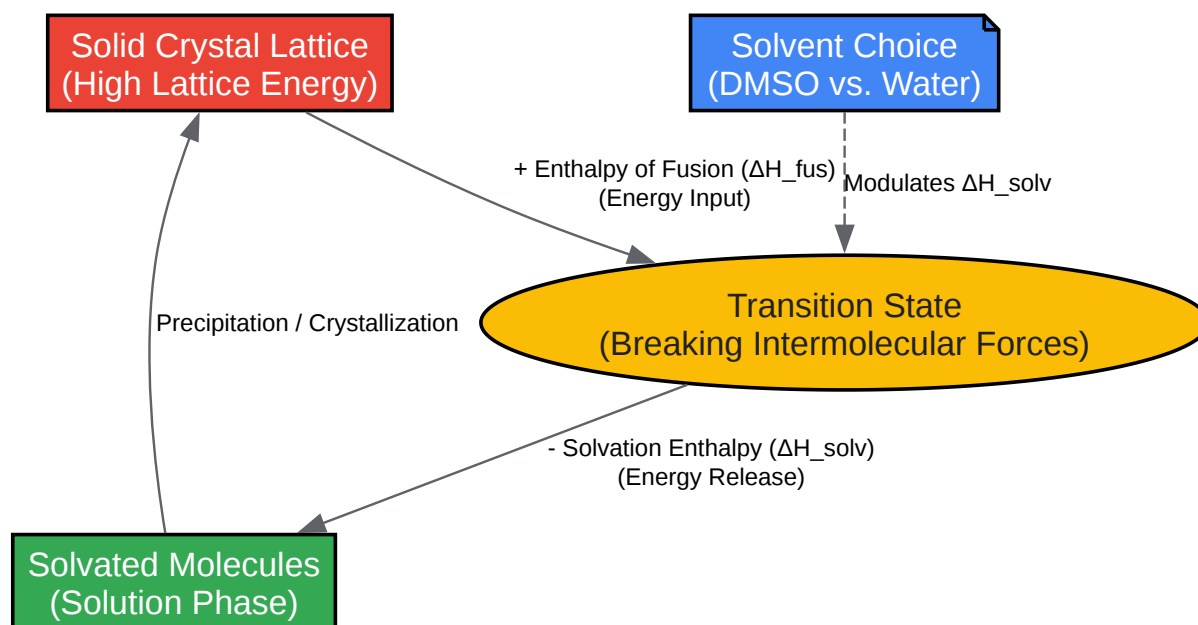
The following data categorizes solvents based on their ability to solubilize **N-(4-chlorophenyl)-2-(2-methylphenoxy)acetamide** at 25°C.

Solvent Classification Table

Solvent Class	Specific Solvent	Solubility Rating	Estimated Conc.	Usage Context
Polar Aprotic	DMSO	High	> 50 mg/mL	Primary Stock Solution for biological assays. [1] [2]
Polar Aprotic	DMF	High	> 50 mg/mL	Synthesis solvent; alternative stock. [1] [2]
Polar Aprotic	Acetone	High	> 30 mg/mL	Synthesis and purification. [1] [2]
Chlorinated	Dichloromethane (DCM)	High	> 25 mg/mL	Extraction and chromatography. [1] [2]
Polar Protic	Ethanol / Methanol	Moderate	5 – 15 mg/mL	Requires heating; used for recrystallization. [1] [2]
Non-Polar	Hexane / Heptane	Insoluble	< 0.1 mg/mL	Used as an anti-solvent to precipitate the compound. [1] [2]
Aqueous	Water / PBS (pH 7.4)	Very Low	< 10 µg/mL	Biological media; requires cosolvents/surfactants. [1] [2]

Solubility Equilibrium Diagram

The following diagram illustrates the thermodynamic equilibrium between the solid state and the solution phase, highlighting the energy barriers involved.



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Caption: Thermodynamic cycle of dissolution. High lattice energy of the amide bond requires strong solvation forces (e.g., DMSO) to overcome.

Experimental Protocols for Solubility Determination

For researchers needing precise data, the following protocols are the industry standard for lipophilic amides.

Kinetic Solubility (High-Throughput Screening)

Best for: Rapidly estimating solubility for biological assays using DMSO stocks.[1][2]

- Preparation: Prepare a 10 mM stock solution in DMSO.
- Dilution: Spike 5 μ L of the DMSO stock into 195 μ L of PBS (pH 7.4) in a 96-well plate (Final conc: 250 μ M, 2.5% DMSO).
- Incubation: Shake for 90 minutes at room temperature.
- Filtration: Filter using a 0.45 μ m filter plate to remove precipitates.

- Analysis: Analyze filtrate via UV-Vis (254 nm) or LC-MS.
- Calculation: Compare peak area to a standard curve.
 - Note: If the compound precipitates immediately (cloudiness), solubility is likely $< 50 \mu\text{M}$.^[2]

Thermodynamic Solubility (Shake-Flask Method)

Best for: Accurate equilibrium data for formulation or synthesis.^{[1][2]}

- Saturation: Add excess solid compound (~2-5 mg) to 1 mL of the target solvent (e.g., Water, pH 7.4 Buffer, Octanol).^[2]
- Equilibration: Shake or stir at 25°C for 24 to 48 hours.
- Separation: Centrifuge at 10,000 rpm for 10 minutes or filter (0.22 μm PVDF).
- Quantification: Inject the supernatant into HPLC (Reverse Phase C18 column).
 - Mobile Phase: Acetonitrile:Water (60:40) + 0.1% Formic Acid.^{[1][2]}
 - Detection: UV at 254 nm.^{[1][2]}

Solubilization Strategies for Applications

Given the poor aqueous solubility ($< 10 \mu\text{g/mL}$), specific formulation strategies are required for biological testing or drug delivery.

Cosolvent Systems

To achieve concentrations suitable for in vitro testing (e.g., 10-100 μM):

- DMSO/Water: Maintain DMSO $< 0.5\%$ for cell assays. If precipitation occurs, increase DMSO to 1% or switch to DMF (if toxicity permits).^[2]
- Ethanol/Water: Useful for chemical reactivity studies but less stable than DMSO.^{[1][2]}

Surfactant-Assisted Solubilization

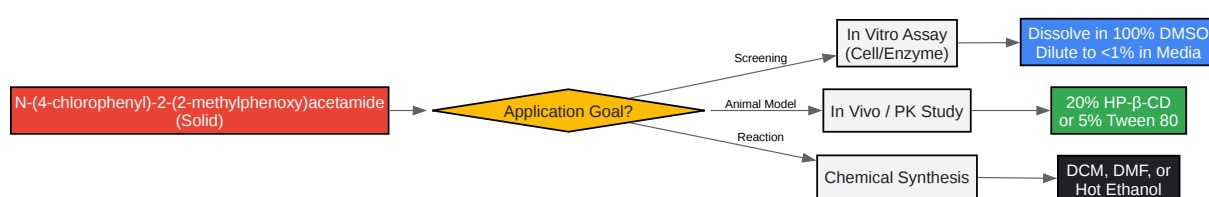
For animal studies or high-concentration assays:

- Tween 80: 5% Tween 80 in Saline can boost solubility to ~1-5 mg/mL.[1][2]
- Cremophor EL: Effective for very lipophilic amides but carries toxicity risks.[1][2]

Cyclodextrin Complexation

- Hydroxypropyl- β -Cyclodextrin (HP- β -CD): A 20% (w/v) solution of HP- β -CD in water can encapsulate the hydrophobic chlorophenyl/phenoxy groups, potentially increasing solubility by 100-fold (up to ~1 mg/mL) without organic solvents.[1]

Solubilization Workflow Diagram



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Caption: Decision tree for selecting the appropriate solubilization method based on the experimental context.

Synthesis & Purification Implications

The solubility profile directly informs the synthesis and purification of this compound.[1][2]

- Reaction Medium: The synthesis (typically reacting 2-chloro-N-(4-chlorophenyl)acetamide with o-cresol) is best performed in Acetone or Acetonitrile with Potassium Carbonate (K_2CO_3). [1] The product is soluble in these hot solvents, while the inorganic salts (KCl) are not, facilitating filtration.

- Recrystallization (Purification):
 - Solvent Pair: Ethanol/Water.[1][2]
 - Method: Dissolve the crude solid in boiling Ethanol (high solubility).[1][2] Slowly add Water (anti-solvent) until turbidity appears.[1][2] Cool to 4°C. The hydrophobic product will crystallize out as white needles, while impurities remain in the mother liquor.[2]

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- To cite this document: BenchChem. ["N-(4-chlorophenyl)-2-(2-methylphenoxy)acetamide solubility"]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b5735526/docs#n-4-chlorophenyl-2-2-methylphenoxy-acetamide-solubility\]](https://www.benchchem.com/product/b5735526/docs#n-4-chlorophenyl-2-2-methylphenoxy-acetamide-solubility)

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